

# CAS number and molecular formula for sodium hydrogen adipate.

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## Compound of Interest

Compound Name: Sodium hydrogen adipate

Cat. No.: B101022

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## Technical Guide: Sodium Hydrogen Adipate

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This technical guide provides a concise yet thorough overview of **Sodium Hydrogen Adipate**, focusing on its fundamental chemical properties. Due to the limited availability of in-depth experimental and biological data in publicly accessible literature, this guide focuses on foundational information.

## Chemical Identity and Properties

**Sodium hydrogen adipate**, also known as monosodium adipate, is the monosodium salt of adipic acid. It is an organic sodium salt in which one of the two carboxy groups of adipic acid is deprotonated and the counter-ion is sodium.

CAS Number: 18996-34-4<sup>[1]</sup><sup>[2]</sup>

Molecular Formula: C<sub>6</sub>H<sub>9</sub>NaO<sub>4</sub><sup>[1]</sup>

Table 1: Physicochemical Properties of **Sodium Hydrogen Adipate**

Property	Value	Source
Molecular Weight	168.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	sodium;5-carboxypentanoate	PubChem
Synonyms	Monosodium adipate, Adipic acid monosodium salt	Alfa Chemistry
Appearance	White crystalline powder (general for adipates)	General Knowledge
Solubility	Soluble in water (general for adipates)	General Knowledge

## Synthesis and Formulation

While specific, detailed experimental protocols for the synthesis of **sodium hydrogen adipate** are not readily available in the reviewed literature, the general principle involves the partial neutralization of adipic acid with a sodium base. The synthesis of the related compound, disodium adipate, is achieved by reacting adipic acid with two molar equivalents of sodium hydroxide. It can be inferred that the synthesis of **sodium hydrogen adipate** would involve reacting adipic acid with one molar equivalent of a suitable sodium base, such as sodium hydroxide or sodium bicarbonate.

### Logical Relationship of Adipic Acid Salts

The following diagram illustrates the straightforward acid-base relationship between adipic acid and its sodium salts.

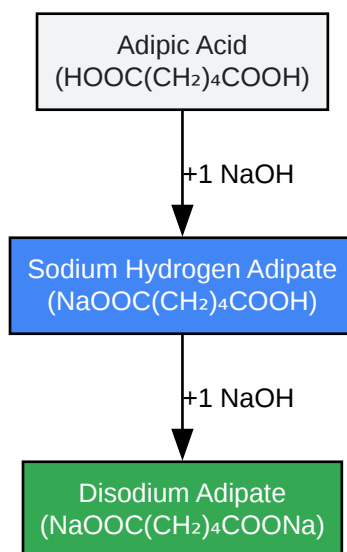


Figure 1: Adipic Acid Neutralization Pathway

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Caption: Figure 1: Adipic Acid Neutralization Pathway.

## Applications and Biological Activity

Specific applications and biological activity data for **sodium hydrogen adipate** are not extensively documented in the available scientific literature. However, the broader class of adipates (salts and esters of adipic acid) finds use in various industrial applications.

- **Polymers and Plasticizers:** Adipate esters are widely used as plasticizers to increase the flexibility and durability of polymers like PVC.
- **Food Additives:** Disodium adipate is used as a food additive (E356) where it functions as an acidity regulator and buffering agent.
- **Pharmaceuticals:** Due to its buffering capacity, adipic acid and its salts may be used in pharmaceutical formulations to control pH.

It is important to note that while these applications exist for the broader class of adipates, specific use cases for **sodium hydrogen adipate** are not well-defined in the literature. No significant evidence was found to suggest its involvement in specific biological signaling pathways.

## Experimental Data and Protocols

A comprehensive search of scientific and technical databases did not yield specific, detailed experimental protocols for the use of **sodium hydrogen adipate** in biological or chemical research applications. Similarly, no quantitative data from experimental studies specifically investigating this compound were found.

Researchers interested in the properties and potential applications of **sodium hydrogen adipate** may need to develop experimental protocols based on the general chemistry of dicarboxylic acid salts and the known properties of other adipates.

Disclaimer: This document is intended for informational purposes for a technical audience. The information provided is based on publicly available data as of the time of writing. The absence of detailed experimental or biological data for **sodium hydrogen adipate** highlights a potential area for future research.

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## References

- 1. Sodium adipate | 7486-38-6 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. Sodium hydrogen adipate | C<sub>6</sub>H<sub>9</sub>NaO<sub>4</sub> | CID 23705258 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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